

# Molecular weight and formula of 1,6-Bis(chlorodimethylsilyl)hexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,6-Bis(chlorodimethylsilyl)hexane

Cat. No.: B080261

[Get Quote](#)

## An In-depth Technical Guide to 1,6-Bis(chlorodimethylsilyl)hexane

This technical guide provides a detailed overview of **1,6-Bis(chlorodimethylsilyl)hexane**, a bifunctional organosilane compound. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the properties, synthesis, and applications of this chemical intermediate. Organosilicon compounds, characterized by silicon-carbon bonds, exhibit unique chemical and physical properties that make them valuable in a wide range of applications.<sup>[1]</sup> Bifunctional organosilanes, such as **1,6-Bis(chlorodimethylsilyl)hexane**, are particularly useful as crosslinking agents, coupling agents, and as foundational units for polymer synthesis.<sup>[1][2]</sup>

## Physicochemical Properties

**1,6-Bis(chlorodimethylsilyl)hexane** is a transparent liquid at room temperature.<sup>[3]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C10H24Cl2Si2	[3][4][5]
Molecular Weight	271.37 g/mol	[3][4][5]
CAS Number	14799-66-7	[3]
IUPAC Name	chloro-[6-[chloro(dimethyl)silyl]hexyl]-dimethylsilane	[3]
Synonyms	1,6-Bis(dimethylchlorosilyl)hexane, Hexamethylenebis(chlorodimethylsilane), 2,9-Dichloro-2,9-dimethyl-2,9-disiladecane	[4][6]
Appearance	Transparent liquid	[3]
Boiling Point	113 °C; 279.7 °C at 760 mmHg	[3][4]
Density	0.942 - 0.961 g/mL	[3][4]
Flash Point	113.9 - 150 °C	[3][4]
Purity	Available in 90% and 95%+ grades	[3][4][6]
Solubility and Reactivity	Reacts rapidly with moisture, water, and protic solvents, liberating hydrogen chloride.	[4][6]

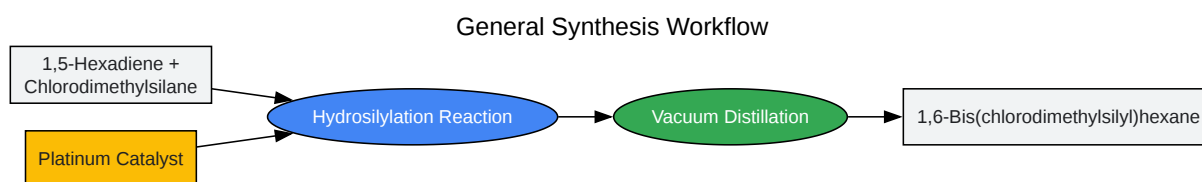
## Experimental Protocols

### Synthesis of 1,6-Bis(chlorodimethylsilyl)hexane

A common method for the synthesis of compounds like **1,6-Bis(chlorodimethylsilyl)hexane** is through a hydrosilylation reaction. While specific details for this exact compound can be proprietary, a general procedure involves the reaction of a diene (1,5-hexadiene) with a chlorodimethylsilane in the presence of a catalyst, such as a platinum complex.

## Illustrative Experimental Protocol:

- A reaction vessel is charged with 1,5-hexadiene and a suitable solvent under an inert atmosphere (e.g., nitrogen or argon).
- A platinum catalyst, such as chloroplatinic acid, is introduced to the reaction mixture.
- Chlorodimethylsilane is then added dropwise to the mixture at a controlled temperature.
- The reaction is monitored for completion using techniques like Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, the crude product is purified, typically through vacuum distillation, to isolate the **1,6-Bis(chlorodimethylsilyl)hexane**.



[Click to download full resolution via product page](#)

Caption: General Synthesis Workflow

## Spectroscopic Data

Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) is a key analytical technique for the characterization of **1,6-Bis(chlorodimethylsilyl)hexane**. The proton NMR analysis provides information on the structure of the molecule.<sup>[7]</sup>

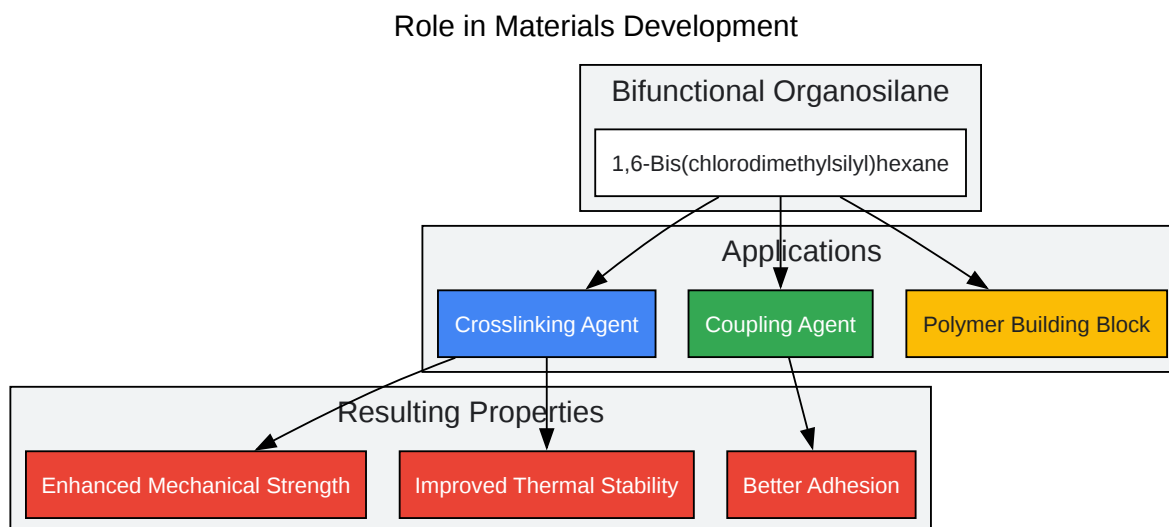
Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not publicly available in the search results			

Note: While a publication mentioning the Proton NMR analysis of this compound was identified[7], the specific chemical shift data was not available in the public domain search results. Researchers should refer to the cited publication or acquire the compound from a commercial supplier for detailed analytical data.

## Applications in Research and Drug Development

As a bifunctional organosilane, **1,6-Bis(chlorodimethylsilyl)hexane** serves as a versatile building block in polymer chemistry and materials science.[1] Its two reactive chlorodimethylsilyl groups allow it to act as a crosslinker to enhance the mechanical and thermal properties of polymers.[1] It can also function as a coupling agent to improve the adhesion between organic and inorganic materials.[1]

In the context of drug development, chloro-containing molecules are of significant interest, with over 250 FDA-approved drugs containing chlorine.[8] The presence of chlorine can influence a molecule's pharmacokinetic and pharmacodynamic properties. While there are no direct applications of **1,6-Bis(chlorodimethylsilyl)hexane** as a therapeutic agent, its role as a chemical intermediate allows for its use in the synthesis of more complex molecules that may have pharmaceutical applications.[6]



[Click to download full resolution via product page](#)

Caption: Role in Materials Development

## Safety and Handling

**1,6-Bis(chlorodimethylsilyl)hexane** is classified as a corrosive substance that can cause severe skin burns and eye damage.[6] It reacts with water and moisture, releasing hydrogen chloride gas, which is also corrosive and can cause respiratory irritation.[6] Therefore, it is crucial to handle this compound in a well-ventilated area, under an inert and dry atmosphere, and with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a face shield.[6] It should be stored in a tightly sealed container in a cool, dry place.[6]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,6-Bis(chlorodimethylsilyl)hexane | 14799-66-7 | Benchchem [benchchem.com]
- 2. 1 6 Bis Trimethoxysilyl Hexane, CAS 87135-01-1 | Changfu Chemical [cfsilicones.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 14799-66-7 CAS MSDS (1,6-BIS(CHLORODIMETHYLSILYL)HEXANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. gelest.com [gelest.com]
- 7. Table 9. Proton NMR Analysis of 1,6-Bis(chlorodimethylsilyl) hexane : Characterization and Synthesis of Functionalized Polysilalkylene Siloxane Monomers by Hydrosilylation Reaction : Science and Education Publishing [pubs.sciepub.com]
- 8. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of 1,6-Bis(chlorodimethylsilyl)hexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080261#molecular-weight-and-formula-of-1-6-bis-chlorodimethylsilyl-hexane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)